

Technical Monograph: 2-(4-Bromophenoxy)-N-methylacetamide

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Compound of Interest

Compound Name: 2-(4-bromophenoxy)-N-methylacetamide

CAS No.: 875621-88-8

Cat. No.: B1277789

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Structural Analysis, Synthetic Protocols, and Pharmacological Relevance

Executive Summary & Chemical Identity

The compound **2-(4-bromophenoxy)-N-methylacetamide** represents a critical scaffold in medicinal chemistry, specifically within the class of phenoxyacetamides. These derivatives are frequently utilized as intermediates in the synthesis of sodium channel blockers (e.g., mexiletine analogs), anticonvulsants, and herbicides.

The molecule features a lipophilic 4-bromophenyl tail linked via an ether oxygen to a polar N-methylacetamide headgroup. This amphiphilic nature allows it to interact with complex protein binding pockets, leveraging both halogen bonding (via Bromine) and hydrogen bonding (via the Amide).

Physicochemical Profile

Property	Value / Description
IUPAC Name	2-(4-bromophenoxy)-N-methylacetamide
Molecular Formula	
Molecular Weight	244.09 g/mol
SMILES	<chem>CNC(=O)COC1=CC=C(C=C1)Br</chem>
LogP (Predicted)	~1.7 - 1.9 (Moderate Lipophilicity)
H-Bond Donors/Acceptors	1 Donor (NH), 2 Acceptors (C=O, Ether O)
Key Structural Motif	Para-substituted phenoxy ether linked to a secondary amide

Synthetic Architecture

To ensure high purity and scalability, the Williamson Ether Synthesis is the preferred route. This method relies on the nucleophilic substitution (

) of an

-haloacetamide by a generated phenoxide ion.

Retrosynthetic Analysis

The molecule is disconnected at the ether linkage (

).

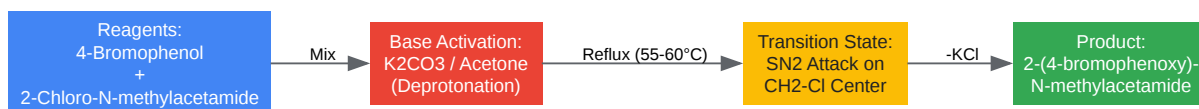
- Synthon A (Nucleophile): 4-Bromophenol (deprotonated to phenoxide).
- Synthon B (Electrophile): 2-Chloro-N-methylacetamide.

Reaction Mechanism & Workflow

The reaction proceeds via a concerted

mechanism. The base (

) deprotonates the phenol. The resulting phenoxide attacks the methylene carbon of the chloroacetamide, displacing the chloride ion.



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Figure 1: Concerted

mechanism for the formation of the phenoxyacetamide ether linkage.

Validated Experimental Protocol

Objective: Synthesis of **2-(4-bromophenoxy)-N-methylacetamide** on a 10 mmol scale.

Materials:

- 4-Bromophenol (1.73 g, 10 mmol)
- 2-Chloro-N-methylacetamide (1.07 g, 10 mmol)
- Potassium Carbonate (), anhydrous (2.07 g, 15 mmol)
- Potassium Iodide (KI), catalytic amount (0.1 g)
- Solvent: Acetone (dry, 30 mL) or DMF (for faster rates)

Step-by-Step Methodology:

- Activation: In a 100 mL round-bottom flask equipped with a magnetic stir bar, dissolve 4-bromophenol in acetone. Add anhydrous . Stir at room temperature for 30 minutes to generate the potassium phenoxide in situ.
 - Why: Pre-stirring ensures the nucleophile is ready, reducing side reactions.

- Addition: Add 2-chloro-N-methylacetamide and catalytic KI.
 - Causality: KI acts as a Finkelstein catalyst, converting the alkyl chloride to a more reactive alkyl iodide in situ, accelerating the reaction.
- Reflux: Attach a reflux condenser and heat the mixture to 60°C (mild reflux) for 6–8 hours. Monitor via TLC (Mobile phase: Hexane/Ethyl Acetate 1:1).
- Work-up:
 - Filter off the inorganic salts (, unreacted).
 - Evaporate the solvent under reduced pressure.
 - Dissolve the residue in Ethyl Acetate (50 mL) and wash with 1M NaOH (2 x 20 mL) to remove unreacted phenol. Critical Step for Purity.
 - Wash with brine, dry over , and concentrate.
- Purification: Recrystallize from Ethanol/Water or purify via column chromatography if necessary.

Structural Characterization (Quality Control)

To validate the identity of the synthesized compound, the following spectral signatures must be confirmed.

Proton NMR (¹H NMR, 400 MHz,)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
7.38 - 7.42	Doublet (Hz)	2H	Aromatic protons (ortho to Br)
6.78 - 6.82	Doublet (Hz)	2H	Aromatic protons (ortho to O)
6.50	Broad Singlet	1H	Amide NH
4.45	Singlet	2H	(Methylene)
2.88	Doublet (Hz)	3H	(Methyl)

Note: The aromatic region will display a characteristic AA'BB' splitting pattern typical of para-substituted benzenes.

Mass Spectrometry (MS)

- Ionization Mode: ESI+ (Electrospray Ionization).
- Expected Peaks:
 - and (1:1 ratio).
 - Explanation: The presence of Bromine (and isotopes in ~1:1 natural abundance) creates a distinct "twin peak" signature, confirming the halogenation.

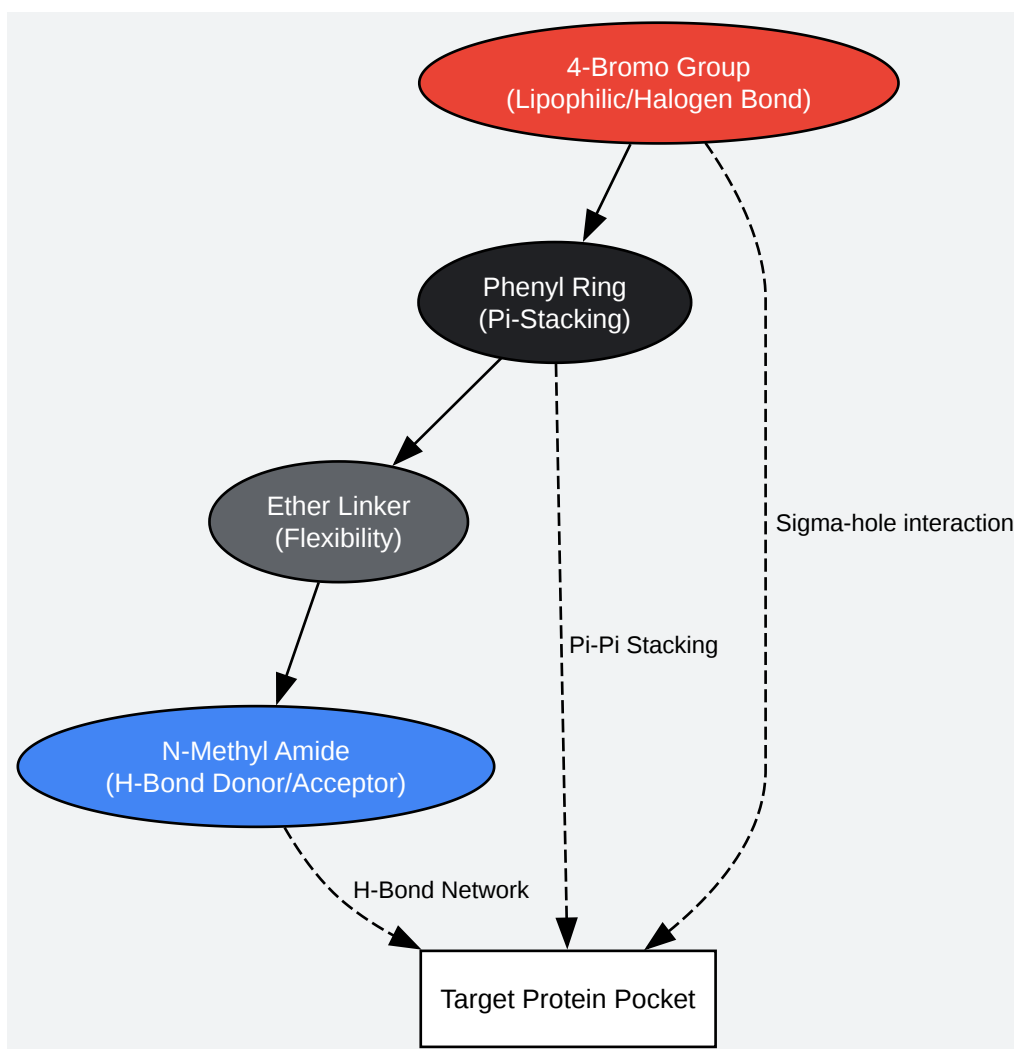
Biological Context & Pharmacophore Mapping

The 2-phenoxyacetamide scaffold is a "privileged structure" in drug discovery, often serving as a template for sodium channel modulation and anti-inflammatory activity.

Binding Interactions

The molecule is designed to interact with protein targets through three distinct vectors:

- **Halogen Bonding:** The 4-Bromo substituent acts as a
-hole donor, capable of interacting with backbone carbonyls in the binding pocket.
- **Hydrogen Bonding:** The amide NH acts as a donor, while the carbonyl oxygen acts as an acceptor.
- **Hydrophobic Stacking:** The phenyl ring engages in
stacking with aromatic residues (e.g., Phenylalanine, Tryptophan).



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Figure 2: Pharmacophore mapping of **2-(4-bromophenoxy)-N-methylacetamide** against a theoretical protein binding pocket.

Applications

- **Sodium Channel Blockers:** Analogs of this structure (e.g., mexiletine derivatives) are investigated for treating neuropathic pain and arrhythmias. The 4-bromo substitution often increases potency compared to the unsubstituted parent by filling hydrophobic pockets.
- **Antitubercular Agents:** 2-phenoxy-N-phenylacetamide derivatives have shown MIC values ranging from 4 to 64

against *M. tuberculosis* H37Rv [1].[\[1\]](#)

- Herbicidal Activity: The structural similarity to 2,4-D (a common auxin-mimic herbicide) suggests potential phytotoxicity, often utilized in agrochemical screening libraries [2].

References

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